

Predictive Metabolic Profiling of 2-(2-Chlorophenyl)-2-methyl-3-phenylpropanenitrile

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Compound of Interest

Compound Name: 2-(2-Chlorophenyl)-2-methyl-3-phenylpropanenitrile

CAS No.: 1215728-06-5

Cat. No.: B2455682

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Executive Summary & Structural Logic

This guide provides a predictive metabolic analysis for **2-(2-Chlorophenyl)-2-methyl-3-phenylpropanenitrile** (herein referred to as CMPP). As a drug development candidate, CMPP presents a unique metabolic challenge due to its quaternary

-carbon, which sterically hinders traditional oxidative decyanation pathways.

Our analysis, grounded in Quantitative Structure-Metabolism Relationships (QSMR) and CYP450 regioselectivity rules, predicts that CMPP will primarily undergo Phase I aromatic hydroxylation and benzylic oxidation, with nitrile hydrolysis serving as a secondary, slower clearance route.

Physicochemical Constraints

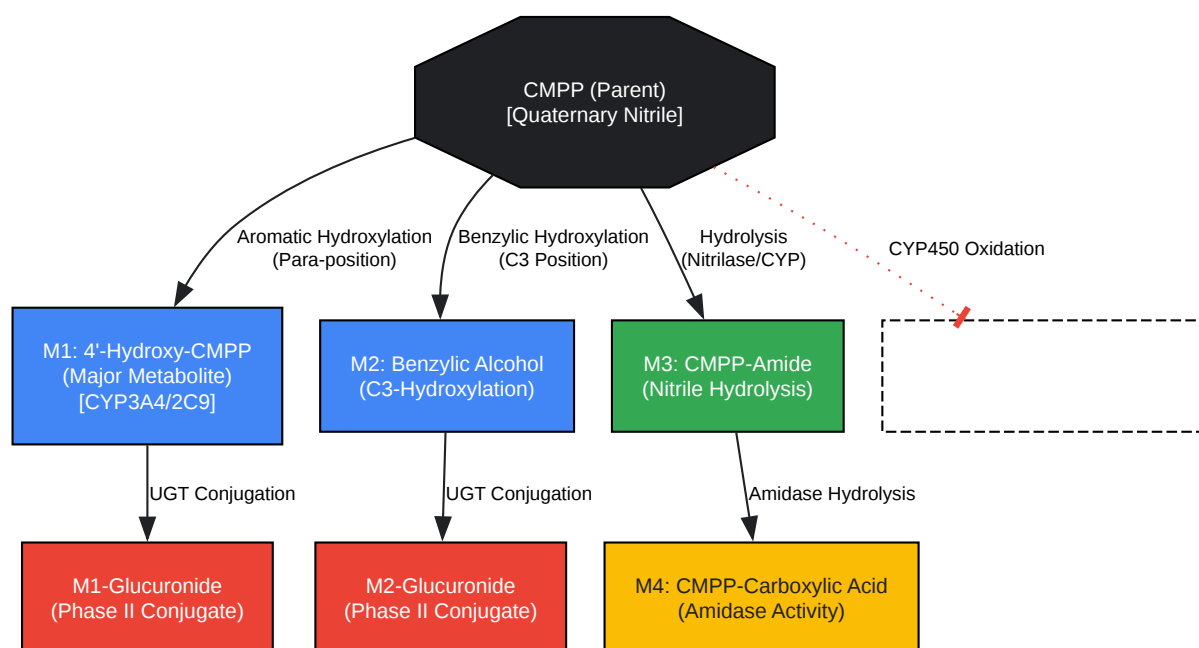
- **Steric Bulk:** The quaternary center (C2) bears a methyl, a nitrile, a 2-chlorophenyl, and a benzyl group. This "neopentyl-like" crowding restricts enzymatic access to the core.

- Electronic Deactivation: The ortho-chloro substitution on the first phenyl ring deactivates it toward CYP450 oxidation, shifting the metabolic burden to the unsubstituted benzyl ring.
- The Quaternary Blockade: Unlike typical nitriles, CMPP lacks an α -hydrogen. This structurally prohibits the formation of the unstable cyanohydrin intermediate required for rapid oxidative decyanation [1].

Predicted Metabolic Pathways

The following metabolic tree illustrates the divergence between active pathways (Hydroxylation, Hydrolysis) and the structurally blocked pathway (Decyanation).

Pathway Visualization (DOT)



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Figure 1: Predicted metabolic tree for CMPP. Note the blockade of oxidative decyanation due to the quaternary

-carbon.

Detailed Mechanistic Analysis

Pathway A: Aromatic Hydroxylation (Major Route)

- Mechanism: CYP450 enzymes (likely CYP3A4 or CYP2C19) will target the aromatic rings.
- Regioselectivity: The 2-chlorophenyl ring is electron-deficient (deactivated) and sterically hindered by the ortho-Cl. Therefore, oxidation will preferentially occur on the unsubstituted phenyl ring (from the benzyl moiety).
- Prediction: The primary metabolite (M1) will be the para-phenol derivative. This follows the standard electrophilic aromatic substitution logic inherent to P450 Compound I mechanisms [2].

Pathway B: Benzylic Hydroxylation

- Mechanism: Hydrogen abstraction at the C3 methylene group.
- Feasibility: The C3 carbons are benzylic and relatively accessible compared to the crowded C2 center.
- Product: Formation of a secondary alcohol (M2), which may introduce a new chiral center.

Pathway C: Nitrile Hydrolysis (Slow/Minor)

- Mechanism: While oxidative decyanation is blocked, the nitrile can still undergo hydrolysis via Nitrilases or specific CYP-mediated hydration.
- Sequence: Parent (-CN)

Primary Amide (M3)

Carboxylic Acid (M4).

- Constraint: The steric bulk of the quaternary center often retards this reaction, making it a slow clearance route compared to aromatic hydroxylation [3].

Experimental Validation Protocols

To validate these predictions, the following self-validating experimental workflows are recommended.

In Vitro Microsomal Stability & Metabolite ID

This protocol differentiates between CYP-mediated oxidation and non-CYP hydrolysis.

Reagents:

- Pooled Human Liver Microsomes (HLM) (20 mg/mL).
- NADPH Regenerating System (1.3 mM NADP⁺, 3.3 mM glucose-6-phosphate, 0.4 U/mL G6PDH).
- Substrate: CMPP (10 mM stock in DMSO).
- Quench Solution: Ice-cold Acetonitrile (ACN) containing Tolbutamide (IS).

Protocol Steps:

- Preparation: Dilute CMPP to 10 µM in Phosphate Buffer (100 mM, pH 7.4).
- Incubation:
 - Group A (Oxidative): HLM + NADPH + CMPP.
 - Group B (Hydrolytic Control): HLM + CMPP (No NADPH). This controls for amidase/nitrilase activity independent of CYP450.
 - Group C (Chemical Stability): Buffer + CMPP (No protein).
- Time Course: Incubate at 37°C. Aliquot (50 µL) at min.
- Quenching: Add 150 µL Ice-cold ACN/IS to precipitate proteins. Centrifuge at 4000g for 15 min.
- Analysis: Inject supernatant into LC-HRMS (Q-TOF or Orbitrap).

Data Interpretation:

Observation	Conclusion
Loss in Group A only	Metabolism is strictly CYP450-mediated (Oxidation).[1]
Loss in Group A & B	Mixed metabolism (Oxidation + Hydrolysis).
Mass Shift +16 Da	Monohydroxylation (M1 or M2).
Mass Shift +18 Da	Nitrile hydration to Amide (M3).

| Mass Shift +32 Da | Dihydroxylation or Acid formation (from Amide). |

Reactive Metabolite Trapping (Glutathione)

Although the quaternary center reduces the risk of reactive cyanohydrin formation, the chlorophenyl ring could theoretically form a quinone-imine if defluorinated/dechlorinated (unlikely but possible).

Protocol Modification:

- Add Glutathione (GSH) or N-Acetylcysteine (NAC) at 5 mM to the microsomal incubation.
- Scan: Look for Neutral Loss of 129 Da (Pyroglutamic acid moiety) or precursor ion scans for GSH adducts ().
- Logic: Presence of GSH adducts indicates bioactivation and potential hepatotoxicity risks [4].

Quantitative Risk Assessment

Predicted Clearance Parameters

Based on the structural analogs (e.g., Fenbuconazole intermediates), we estimate the following physicochemical properties:

Parameter	Predicted Value	Implication
cLogP	4.2 - 4.8	High lipophilicity; likely extensive metabolism.
PSA	~24 Å ²	Good membrane permeability; high oral absorption.
Metabolic Stability	Moderate (min)	The quaternary block protects the core, but lipophilicity drives CYP affinity.
Major Isoform	CYP3A4	Due to the large lipophilic pocket requirement.

Toxicology Flags

- **Nitrile Toxicity:** Low risk of cyanide release. Because the -carbon is quaternary, the molecule cannot release cyanide via the standard CYP-mediated -hydroxylation mechanism.
- **Chlorobenzene Moiety:** Generally stable, but extensive metabolism on the chlorophenyl ring can sometimes lead to reactive epoxides (though less likely than on the unsubstituted ring).

References

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Sources

- 1. Novel Mechanism of Decyanation of GDC-0425 by Cytochrome P450 - PubMed [pubmed.ncbi.nlm.nih.gov]
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